

Referenced Cytotoxicity Data for a Related Compound

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: CYCLO(-SER-TYR)

CAS No.: 21754-31-4

Cat. No.: S616340

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The following table summarizes the known cytotoxicity data for **cyclo(L-Pro-L-Tyr)**, which may offer insights for your research on cyclo(Ser-Tyr).

Compound	Test System	Assay Type / Endpoint	Reported Result	Citation
cyclo(L-Pro-L-Tyr)	<i>Botrytis cinerea</i> (fungus) spore suspension	Induction of Reactive Oxygen Species (ROS)	EC ₅₀ = 0.25 mg/mL [1]	
cyclo(L-Pro-L-Tyr)	<i>Caenorhabditis elegans</i> (nematode)	General toxicity	Disrupted eukaryotic cellular membranes [1]	
cyclo(L-Pro-L-Tyr)	Melon plant leaves inoculated with <i>B. cinerea</i>	Ex-vivo antifungal activity	Reduced fungal lesions at 0.25 mg/mL [1]	

Experimental Protocols for Cytotoxicity Assessment

While the specific protocol for cyclo(Pro-Tyr) involved measuring ROS in fungal spores [1], the following established methodologies are highly relevant for assessing the cytotoxicity of cyclic dipeptides in a drug discovery context.

- **Metabolic Activity/Cell Viability (ATP Assay):** The **CellTiter-Glo Luminescent Cell Viability Assay** is a standard method. It is a homogeneous "add-mix-measure" protocol where a single reagent is added to cells in culture. The reagent lyses the cells and produces a luminescent signal proportional to the amount of ATP present, which indicates the number of metabolically active cells. This assay is ideal for high-throughput screening [2].
- **Membrane Integrity (Live/Dead Assay):** The **Live/Dead Viability/Cytotoxicity assay** is commonly used. This assay typically uses calcein-AM to stain live cells (intracellular esterase activity) and ethidium homodimer-1 to stain dead cells (loss of membrane integrity). Viability is calculated based on the ratio of fluorescence intensities from the live and dead channels [3].
- **Apoptosis (Caspase Activation):** The **Caspase-Glo 3/7 Assay** is designed to measure the activity of executioner caspases, which are key enzymes in the apoptosis pathway. This is a luminescent assay where a reagent containing a caspase-specific substrate is added to cells. Caspase cleavage generates a luminescent signal proportional to caspase activity [3].

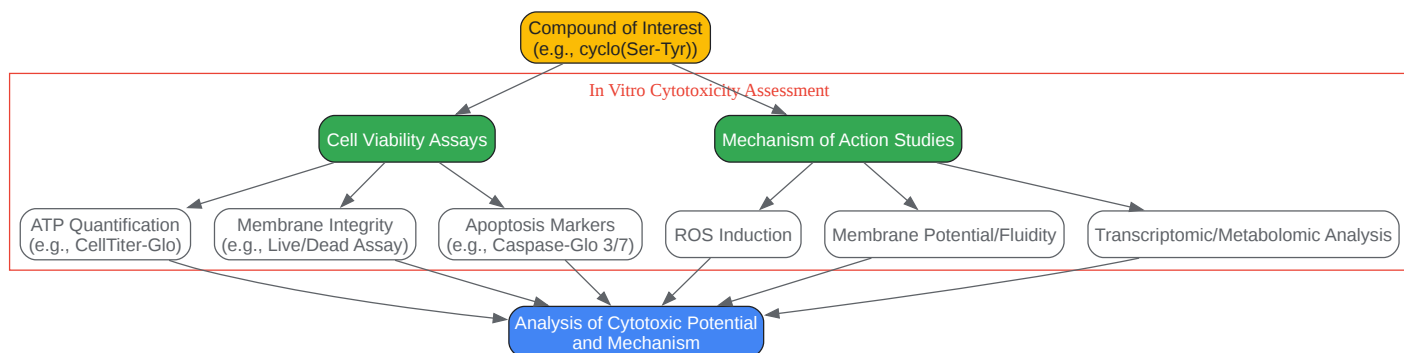
Mechanisms of Action from Related Research

Research on cyclo(Pro-Tyr) suggests that cyclic dipeptides can exert cytotoxicity through the following mechanisms, which could serve as a starting point for investigating cyclo(Ser-Tyr):

- **Membrane Disruption:** The primary mechanism identified for cyclo(Pro-Tyr) is the disruption of plasma membrane function in eukaryotic cells. This includes loss of membrane polarization, increased membrane fluidity, and compromise of membrane integrity. The effects may be linked to the destabilization of membrane microdomains containing key proteins like the H⁺ ATPase Pma1 [1].
- **Oxidative Stress:** Cyclo(Pro-Tyr) induces a significant oxidative burst, leading to an increase in reactive oxygen species (ROS), which causes chemical damage to lipids and proteins [1].
- **Cellular Response:** Target cells activate transcriptomic and metabolomic responses to mitigate the damage, primarily involving lipid metabolism and ROS detoxification pathways [1].

Research Pathway for Cyclic Dipeptide Cytotoxicity

To help conceptualize the workflow for evaluating a compound like cyclo(Ser-Tyr), the following diagram outlines a potential research pathway based on the information gathered.



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References

1. Cyclo(Pro-Tyr) elicits conserved cellular damage in fungi by ... [pmc.ncbi.nlm.nih.gov]
2. CellTiter-Glo® Luminescent Cell Viability Assay Protocol [promega.com]
3. Multi-assay assessment of cytotoxicity reveals multiple ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Referenced Cytotoxicity Data for a Related Compound].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b616340#cyclo-ser-tyr-cytotoxicity-assay-results>]

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